Using "2-(4-Fluoropiperidin-4-YL)pyridine" in high-throughput screening

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Compound of Interest

Compound Name:	*2-(4-Fluoropiperidin-4-YL)pyridine*
CAS No.:	*853576-43-9*
Cat. No.:	*B1532808*

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Executive Summary

This guide details the strategic application of **2-(4-fluoropiperidin-4-yl)pyridine** (2-FPP) as a privileged scaffold in High-Throughput Screening (HTS) campaigns.[1][2] Unlike generic building blocks, 2-FPP represents a "medicinal chemistry-optimized" fragment.[1][2] The incorporation of a fluorine atom at the C4 position of the piperidine ring serves a dual purpose: it blocks a primary metabolic soft spot (CYP450 oxidation) and modulates the basicity (

) of the piperidine nitrogen, thereby enhancing blood-brain barrier (BBB) permeability and reducing hERG liability.[1][2] This note provides protocols for using 2-FPP in Fragment-Based Drug Discovery (FBDD) via

F-NMR and as a core scaffold for DNA-Encoded Libraries (DEL) targeting Class A GPCRs (specifically 5-HT and Dopamine receptors).[1][2]

Technical Background: The Fluorine Advantage

The 2-(piperidin-4-yl)pyridine motif is a classic pharmacophore found in antihistamines and CNS agents.[1][2] However, the parent scaffold suffers from high basicity (

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) and rapid oxidative metabolism at the C4 position.[1][2]

Why **2-(4-Fluoropiperidin-4-yl)pyridine**?

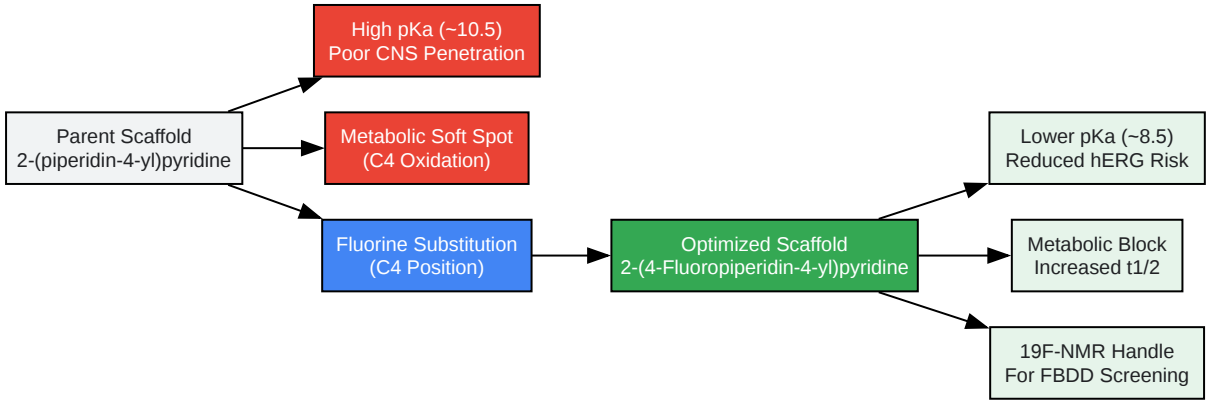
- Modulation: The electronegative fluorine at C4 exerts an inductive effect (

  ), lowering the

  of the piperidine nitrogen by approximately 1.5–2.0 log units (to

).[1][2] This places the molecule in a physiological "Goldilocks zone"—sufficiently basic for receptor binding but neutral enough to passively cross the BBB.[1][2]
- Metabolic Blocking: The C-F bond is metabolically inert, preventing hydroxylation at the C4 position, a common clearance pathway for piperidines.[2]
- Conformational Bias: The gauche effect associated with the C-F bond can lock the piperidine ring into specific conformations, reducing the entropic penalty of binding.[1][2]

Diagram 1: Mechanistic Logic of the 2-FPP Scaffold



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Caption: Structural evolution from the parent piperidine to the 2-FPP scaffold, highlighting the physicochemical improvements driven by fluorine substitution.

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Application 1: Fragment-Based Screening (FBS) via F-NMR

Because 2-FPP contains a fluorine atom, it is an ideal candidate for ligand-observed

F-NMR screening.[1][2] This method is highly sensitive to changes in the chemical environment of the fluorine nucleus upon protein binding.[1][2]

Protocol: F-NMR Binding Assay

Objective: Detect binding of 2-FPP (as a fragment) to a target protein (e.g., 5-HT1F receptor).

Materials:

- Fragment: **2-(4-Fluoropiperidin-4-yl)pyridine** (Stock: 100 mM in

  -DMSO).[1][2]
- Protein: Purified GPCR (stabilized in detergent micelles or nanodiscs), conc. > 10

  M.[1][2]
- Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 10%

  .
- Reference: Trifluoroacetic acid (TFA) as internal standard.[1][2]

Step-by-Step Methodology:

- Sample Preparation:
  - Prepare a "Cocktail Mix" containing 2-FPP and 4–5 other non-overlapping fluorine fragments (final conc. 50

    M each).
  - Add protein to the experimental tube (final conc. 10

    M).[1][2]

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- Prepare a control tube with buffer only (no protein).[1][2]

- Data Acquisition:
  - Instrument: 600 MHz NMR equipped with a cryoprobe.[1][2]
  - Pulse Sequence: CPMG (Carr-Purcell-Meiboom-Gill) spin-echo sequence to filter out broad protein signals and emphasize small molecule resonances.[1][2]
  - Relaxation Delay (

    ): 2.0 s.
  - Scans: 128–512 depending on S/N ratio.

- Analysis (T2 Relaxation Filter):
  - Logic: Small molecules tumble fast (sharp peaks).[1][2] When bound to a large protein, they tumble slowly (broad peaks).[1][2]
  - Hit Criteria: A significant reduction in peak intensity (line broadening) in the presence of protein compared to the control.[1][2]
  - Equation: % Binding =

    .[1][2] A reduction > 30% is considered a hit.[1][2]

Application 2: Targeted Library Construction for HTS

For larger HTS campaigns, 2-FPP serves as a "core" for parallel synthesis.[1][2] The secondary amine of the piperidine is the primary vector for diversification.[1][2]

Library Design Strategy

- Vector: Piperidine Nitrogen (

).[1][2]

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- Reactions: Reductive Amination (creates tertiary amines, CNS friendly) or Amide Coupling (creates amides, less basic).[1][2]
- Target Space: 5-HT1F (Migraine), D2/D4 (Schizophrenia).[1][2]

Reaction Type	Reagent Class	Product Class	DMPK Implication
Reductive Amination	Aryl Aldehydes	N-Benzyl derivatives	Maintains basicity; high CNS penetration.[1][2]
Amide Coupling	Carboxylic Acids	Amides	Removes basicity; improves metabolic stability but lowers solubility.[1][2]
SnAr	Heteroaryl Halides	Bi-aryl systems	Rigidifies structure; explores "flat" binding pockets.[1][2]

Protocol: 96-Well Parallel Synthesis (Reductive Amination)

- Plate Setup: Load 96-well deep-well block with 2-FPP (0.1 mmol/well) in DCE (1,2-Dichloroethane).
- Reagent Addition: Add unique aldehydes (0.12 mmol/well) to each well.
- Activation: Add Acetic Acid (10

  L/well) and shake for 30 mins at RT.
- Reduction: Add STAB (Sodium Triacetoxyborohydride, 0.2 mmol/well).
- Incubation: Seal plate and shake at RT for 16 hours.
- Quench & Workup: Add sat.

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. Extract with DCM (

L).[1][2]

- QC: Evaporate solvent. Analyze 10% of wells via LC-MS to confirm purity > 85%.

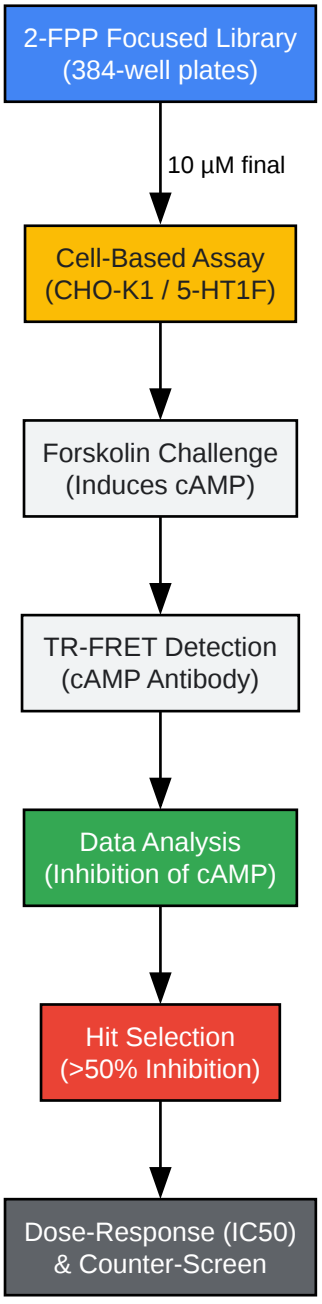
HTS Workflow: Functional GPCR Assay

Once the library is generated, screen it against the 5-HT1F receptor (a

-coupled GPCR) using a cAMP inhibition assay.[1][2]

Diagram 2: HTS Workflow Logic

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Caption: Workflow for screening 2-FPP derivatives against Gi-coupled GPCRs using a Forskolin-induced cAMP suppression model.

Protocol: TR-FRET cAMP Assay (384-Well Format)

Objective: Identify agonists of the 5-HT1F receptor (Gi-coupled). Agonists will inhibit Forskolin-stimulated cAMP production.[1][2]

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Reagents:

- Cells: CHO-K1 stably expressing human 5-HT1F.[1][2]
- Kit: LANCE Ultra cAMP Kit (PerkinElmer) or HTRF cAMP (Cisbio).[1][2]
- Stimulant: Forskolin (10

  M final).[1][2]

Step-by-Step Methodology:

- Cell Plating: Dispense 5

  L of cell suspension (2,000 cells/well) into a white 384-well low-volume plate.
- Compound Addition: Add 50 nL of library compounds (from 10 mM DMSO stock) using an acoustic dispenser (Echo 550). Final assay conc: 10

  M.
- Incubation: Incubate for 15 mins at RT to allow compound binding.
- Stimulation: Add 5

  L of Forskolin (2x stock) to induce cAMP production.
  - Note: Since 5-HT1F is

    , agonists will lower the cAMP signal relative to the Forskolin-only control.[1][2]
- Detection:
  - Add 5

    L of Eu-cAMP tracer.[1][2]
  - Add 5

    L of ULight-anti-cAMP antibody.[1][2]

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- Read: Incubate 1 hour. Read on a multimode plate reader (e.g., EnVision) using TR-FRET settings (Ex: 340 nm, Em: 665 nm/615 nm).
- Calculation: Calculate FRET ratio (

). Convert to cAMP concentration using a standard curve.[1][2]

  - Z' Factor Check: Ensure Z' > 0.5 using reference agonist (e.g., Lasmiditan) and neutral controls.[1][2]

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Sources

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